

Application Notes and Protocols: Griseusin B for Studying mTORC1-Mediated Phosphorylation

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Compound of Interest

Compound Name: *griseusin B*

Cat. No.: B1249125

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Introduction

Griseusin B, a member of the pyranonaphthoquinone (PNQ) class of natural products, has emerged as a valuable tool for investigating the mechanistic target of rapamycin complex 1 (mTORC1) signaling pathway. This document provides detailed application notes and experimental protocols for utilizing **griseusin B** to study mTORC1-mediated phosphorylation events, particularly focusing on the downstream effector, eukaryotic translation initiation factor 4E-binding protein 1 (4E-BP1). **Griseusin B**'s mechanism of action involves the inhibition of peroxiredoxin 1 (Prx1) and glutaredoxin 3 (Grx3), leading to an increase in intracellular reactive oxygen species (ROS), which in turn suppresses mTORC1 activity[1]. This indirect inhibition mechanism offers a unique approach to dissecting the intricacies of mTORC1 signaling.

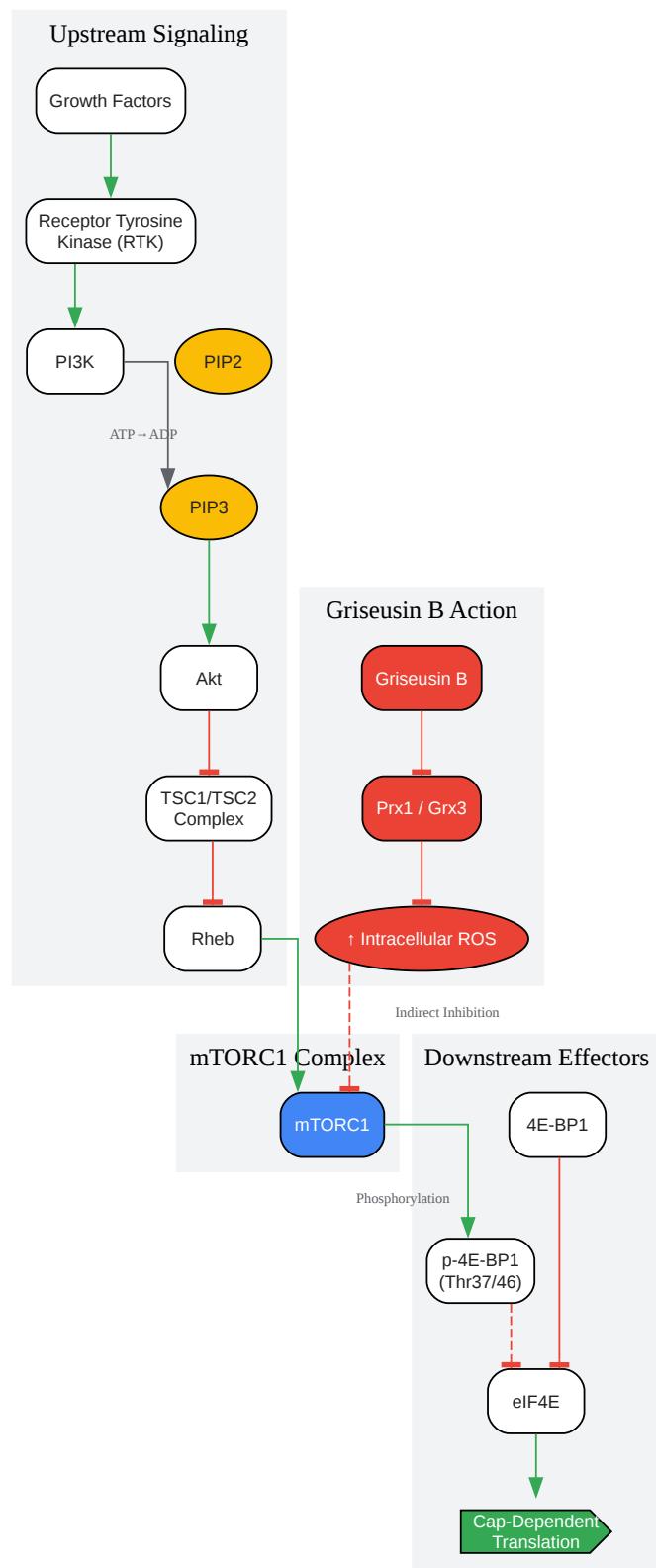
Data Presentation

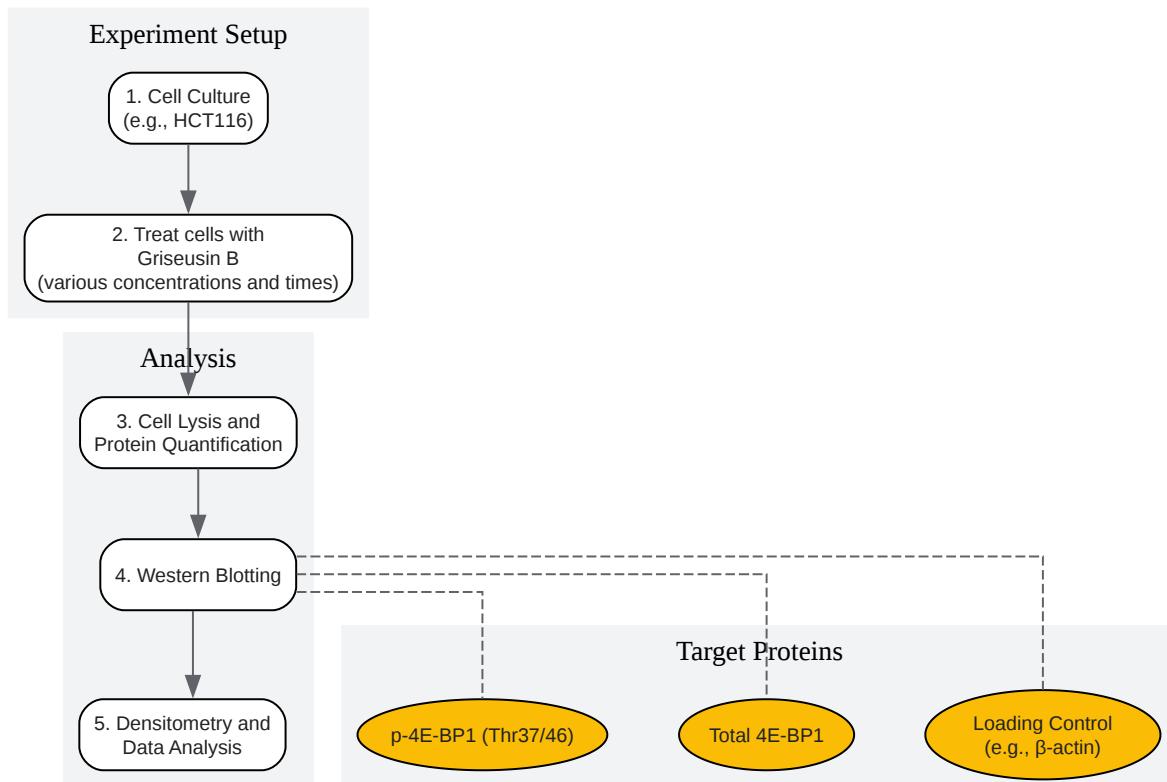
While direct IC₅₀ values of **griseusin B** on mTORC1 are not extensively documented, the cytotoxic effects of **griseusin B** and related compounds on various cancer cell lines provide an indication of their biological activity. This table summarizes the reported IC₅₀ values for griseusin compounds.

Compound	Cell Line	Cancer Type	IC50 (μM)	Reference
Griseusin A	A549	Non-small cell lung cancer	>20	
Griseusin A	PC3	Prostate cancer	>20	
Griseusin A	HCT116	Colorectal cancer	1.5 ± 0.2	
Griseusin A	DLD-1	Colorectal cancer	2.0 ± 0.3	
Griseusin B	A549	Non-small cell lung cancer	15 ± 2	
Griseusin B	PC3	Prostate cancer	18 ± 3	
Griseusin B	HCT116	Colorectal cancer	1.8 ± 0.2	
Griseusin B	DLD-1	Colorectal cancer	2.5 ± 0.4	
Frenolicin B	HCT116	Colorectal cancer	~2	[2]

Signaling Pathway Diagram

The following diagram illustrates the proposed mechanism of action for **griseusin B** in the context of the PI3K/Akt/mTORC1 signaling pathway.





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References

- 1. researchgate.net [researchgate.net]
- 2. Frenolicin B targets peroxiredoxin 1 and glutaredoxin 3 to trigger ROS/4E-BP1-mediated antitumor effects - PMC [pmc.ncbi.nlm.nih.gov]

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